

Solubility of 3-Ethoxybenzaldehyde in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethoxybenzaldehyde

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **3-ethoxybenzaldehyde**, a key aromatic aldehyde intermediate in the synthesis of fine chemicals, fragrances, and pharmaceuticals. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document outlines the expected qualitative solubility in common organic solvents based on the principle of "like dissolves like" and data from structurally similar compounds. Furthermore, this guide presents a detailed, generalized experimental protocol for the quantitative determination of **3-ethoxybenzaldehyde** solubility. Logical workflows for a related synthesis and a general solubility determination process are also provided as visual aids to researchers.

Introduction

3-Ethoxybenzaldehyde (C₉H₁₀O₂) is an aromatic aldehyde whose distinctive ethoxy group influences its reactivity and solubility, making it a valuable component in various chemical processes.^[1] Its utility as an intermediate in the production of more complex molecules, including pharmaceuticals, necessitates a thorough understanding of its physical properties, particularly its solubility in various solvent systems.^{[1][2]} Effective reaction kinetics, purification, and formulation all hinge on accurate solubility data. This guide aims to provide a foundational understanding of **3-ethoxybenzaldehyde**'s solubility and the means to quantify it.

Physicochemical Properties of 3-Ethoxybenzaldehyde

A summary of the key physical and chemical properties of **3-ethoxybenzaldehyde** is presented in Table 1.

Table 1: Physicochemical Properties of **3-Ethoxybenzaldehyde**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₂	[3][4]
Molecular Weight	150.17 g/mol	[4]
Appearance	Colorless to red-brown liquid	[5]
Boiling Point	243 °C (lit.)	
Density	1.07 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.542 (lit.)	
CAS Number	22924-15-8	[3][4]

Solubility Profile

While specific quantitative solubility data for **3-ethoxybenzaldehyde** is not readily available in the surveyed literature, its expected solubility in common organic solvents can be inferred from the general principle that "like dissolves like" and from data on analogous compounds. Aldehydes and ketones are generally soluble in most common organic solvents.[6][7] For instance, the structurally similar 4-ethoxybenzaldehyde is described as soluble in organic solvents and miscible with ethanol at room temperature.[8] Another related compound, 3-ethoxy-4-hydroxybenzaldehyde, is soluble in ethanol, ether, and chloroform. Based on these observations, the anticipated qualitative solubility of **3-ethoxybenzaldehyde** is summarized in Table 2.

Table 2: Anticipated Qualitative Solubility of **3-Ethoxybenzaldehyde** in Common Organic Solvents

Solvent	Chemical Formula	Polarity	Expected Solubility
Ethanol	C ₂ H ₅ OH	Polar	Miscible/Highly Soluble
Methanol	CH ₃ OH	Polar	Soluble
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble
Diethyl Ether	(C ₂ H ₅) ₂ O	Nonpolar	Soluble
Chloroform	CHCl ₃	Nonpolar	Soluble
Toluene	C ₇ H ₈	Nonpolar	Soluble

Note: This table represents expected solubility based on chemical principles and data from similar compounds. Experimental verification is required for quantitative assessment.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, a standardized experimental protocol is necessary. The following is a detailed methodology based on the widely used isothermal shake-flask method.

Objective: To determine the equilibrium solubility of **3-ethoxybenzaldehyde** in a given organic solvent at a specified temperature.

Materials:

- **3-Ethoxybenzaldehyde** (purity $\geq 98\%$)
- Selected organic solvents (analytical grade)
- Scintillation vials or sealed flasks
- Constant temperature incubator or water bath
- Analytical balance (± 0.0001 g)

- Vortex mixer and/or orbital shaker
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a Gas Chromatography (GC) system, or a UV-Vis spectrophotometer.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-ethoxybenzaldehyde** to a series of scintillation vials.
 - Pipette a known volume (e.g., 5.00 mL) of the desired organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature incubator or shaking water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary kinetics study can determine the minimum time to reach equilibrium.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe and immediately pass it through a syringe filter to remove any undissolved solute.
 - Dilute the filtered aliquot with a known volume of the solvent to a concentration within the calibrated range of the analytical instrument.

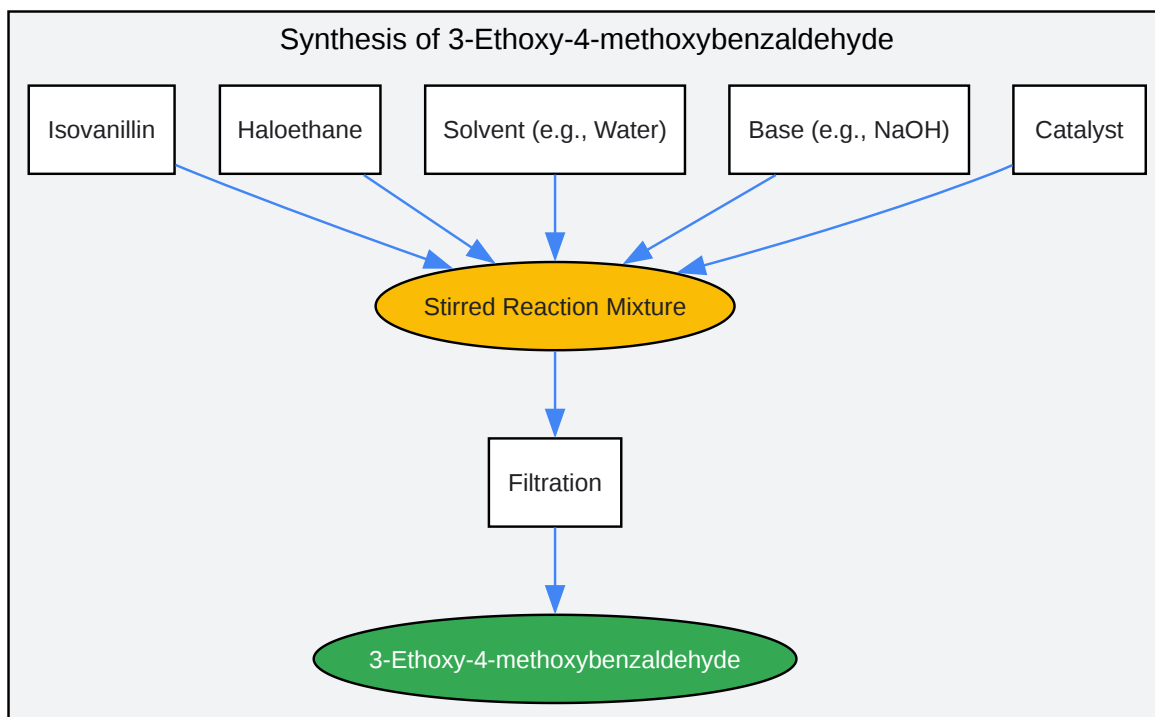
- Quantification:
 - Analyze the diluted samples using a pre-calibrated HPLC, GC, or UV-Vis spectrophotometer to determine the concentration of **3-ethoxybenzaldehyde**.
 - A calibration curve should be prepared using standard solutions of **3-ethoxybenzaldehyde** of known concentrations in the same solvent.
- Data Analysis:
 - Calculate the solubility (S) in grams per liter (g/L) or moles per liter (mol/L) using the following formula: $S = (\text{Concentration from analysis} \times \text{Dilution factor}) / \text{Volume of aliquot}$

Safety Precautions:

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[9]
- Consult the Safety Data Sheet (SDS) for **3-ethoxybenzaldehyde** and all solvents before use.^{[9][10]}

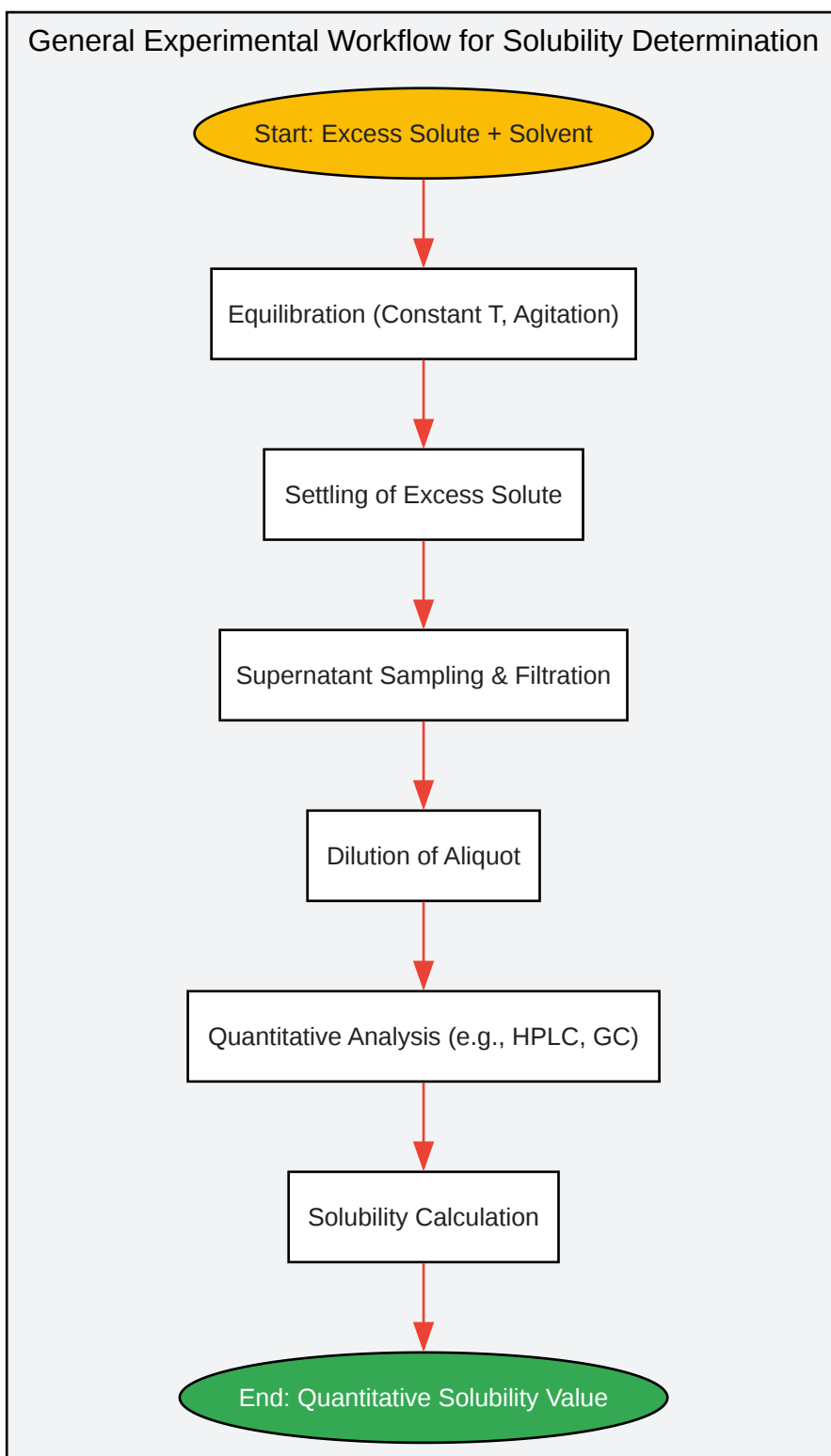
Visualized Workflows

The following diagrams, generated using Graphviz, illustrate logical workflows relevant to the use and analysis of **3-ethoxybenzaldehyde**.



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Caption: A logical workflow for the synthesis of a related compound, 3-ethoxy-4-methoxybenzaldehyde.



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References

- 1. chemimpex.com [chemimpex.com]
- 2. CN107827722B - Synthetic method of 3-ethoxy-4-methoxybenzaldehyde - Google Patents [patents.google.com]
- 3. Benzaldehyde, 3-ethoxy- [webbook.nist.gov]
- 4. 3-Ethoxybenzaldehyde | C₉H₁₀O₂ | CID 89908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemimpex.com [chemimpex.com]
- 6. Physical Properties of Ketones and Aldehydes | OpenOChem Learn [learn.openochem.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. 4-Ethoxybenzaldehyde | C₉H₁₀O₂ | CID 24834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. scribd.com [scribd.com]
- 10. chem.libretexts.org [chem.libretexts.org]
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